

# Technical Support Center: FK866 Hydrochloride Solubility

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## Compound of Interest

Compound Name: FK 866 hydrochloride

Cat. No.: B1191877

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Welcome to the technical support guide for FK866 hydrochloride. This resource is designed for researchers, scientists, and drug development professionals to provide expert guidance on the solubility of FK866 hydrochloride in common laboratory solvents, DMSO and ethanol. Here, we will address common challenges and provide field-proven insights to ensure the successful preparation of your experimental solutions.

## Understanding FK866 Hydrochloride Solubility: Key Considerations

FK866 is a highly specific, non-competitive inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), a critical enzyme in NAD biosynthesis.[1][2][3] Its hydrochloride form is often used in research. The solubility of this compound can be influenced by several factors including its salt form, hydration state, purity, and the solvent used. Inconsistencies in solubility data from various suppliers can arise from these differences. Therefore, a systematic approach to dissolution is crucial for experimental reproducibility.

## Quantitative Solubility Data

The reported solubility of FK866 and its hydrochloride salt in DMSO and ethanol can vary across different suppliers. The following table summarizes the available data to provide a comparative overview.

Compound Form	Solvent	Reported Solubility	Source
FK866	DMSO	~25 mg/mL	Cayman Chemical[1]
FK866	Ethanol	~50 mg/mL	Cayman Chemical[1]
FK866	DMSO	39.15 mg/mL (100 mM)	Tocris Bioscience[4]
FK866	Ethanol	39.15 mg/mL (100 mM)	Tocris Bioscience[4]
FK866 hydrochloride hydrate	DMSO	10 mg/mL	Sigma-Aldrich
FK866 (in DMSO solution)	DMSO	100 mg/mL	Sigma-Aldrich[5]
Daporinad (FK866) hydrochloride	DMSO	10 mg/mL	TargetMol[6]

Note: The differences in reported solubilities can be attributed to the compound being the free base versus the hydrochloride salt, the presence of water of hydration, and the specific experimental conditions used for determination.

## Frequently Asked Questions (FAQs)

Q1: Why is there a discrepancy in the reported solubility of FK866 hydrochloride in DMSO from different vendors?

A1: The variation in reported solubility values for FK866 hydrochloride in DMSO (e.g., 10 mg/mL vs. 25 mg/mL or higher) can be attributed to several factors:

- **Compound Form:** The data may refer to the FK866 free base or its hydrochloride salt. Salts generally have different solubility profiles than their free base counterparts.
- **Hydration State:** The presence of water molecules in the crystalline structure (hydrate form) can affect its solubility.
- **Purity:** Higher purity compounds may exhibit different dissolution characteristics.

- Method of Dissolution: The use of heat or sonication can increase the apparent solubility.[2]  
[6]

Q2: I've prepared a stock solution of FK866 hydrochloride in DMSO, but I see some precipitate after storage. What should I do?

A2: Precipitation upon storage can occur, especially if the solution is stored at lower temperatures (e.g., -20°C). To redissolve the compound, you can warm the vial to 37°C for 10-15 minutes and vortex or sonicate until the solution is clear.[7] It is recommended to visually inspect the solution for any undissolved particles before use. For long-term storage, consider aliquoting the stock solution to minimize freeze-thaw cycles.[8]

Q3: Can I prepare an aqueous solution of FK866 hydrochloride directly?

A3: FK866 is sparingly soluble in aqueous buffers.[1] To achieve a desired concentration in an aqueous medium, it is recommended to first dissolve the compound in an organic solvent like DMSO or ethanol to create a concentrated stock solution. This stock solution can then be serially diluted into your aqueous buffer or cell culture medium. Note that aqueous solutions of FK866 are not recommended for storage for more than one day.[1]

Q4: What is the recommended storage condition for FK866 hydrochloride solutions?

A4: Stock solutions of FK866 hydrochloride in DMSO or ethanol can be stored at -20°C or -80°C for several months.[7][8] It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles which can degrade the compound.

## Experimental Protocols

### Protocol 1: Preparation of a Concentrated Stock Solution of FK866 Hydrochloride in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of FK866 hydrochloride (Molecular Weight: 427.97 g/mol for the hydrochloride salt) in DMSO.

Materials:

- FK866 hydrochloride powder

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator at 37°C (optional)
- Sonicator (optional)

Procedure:

- **Pre-warm the Solvent:** If you anticipate solubility issues, pre-warm the DMSO to 37°C.
- **Weigh the Compound:** Accurately weigh the desired amount of FK866 hydrochloride powder. For example, to prepare 1 mL of a 10 mM solution, you would need 4.28 mg of FK866 hydrochloride.
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the FK866 hydrochloride powder.
- **Vortexing:** Vortex the solution vigorously for 1-2 minutes.
- **Visual Inspection:** Check for any undissolved particles.
- **Gentle Heating (if necessary):** If the compound is not fully dissolved, warm the solution at 37°C for 10-15 minutes. Vortex intermittently.
- **Sonication (if necessary):** Alternatively, place the vial in an ultrasonic bath for a few minutes to aid dissolution.<sup>[2][6]</sup>
- **Final Dilution:** Once the stock solution is clear, it can be used for further dilutions in your experimental buffer or medium.
- **Storage:** Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

## Protocol 2: Preparation of a Concentrated Stock Solution of FK866 Hydrochloride in Ethanol

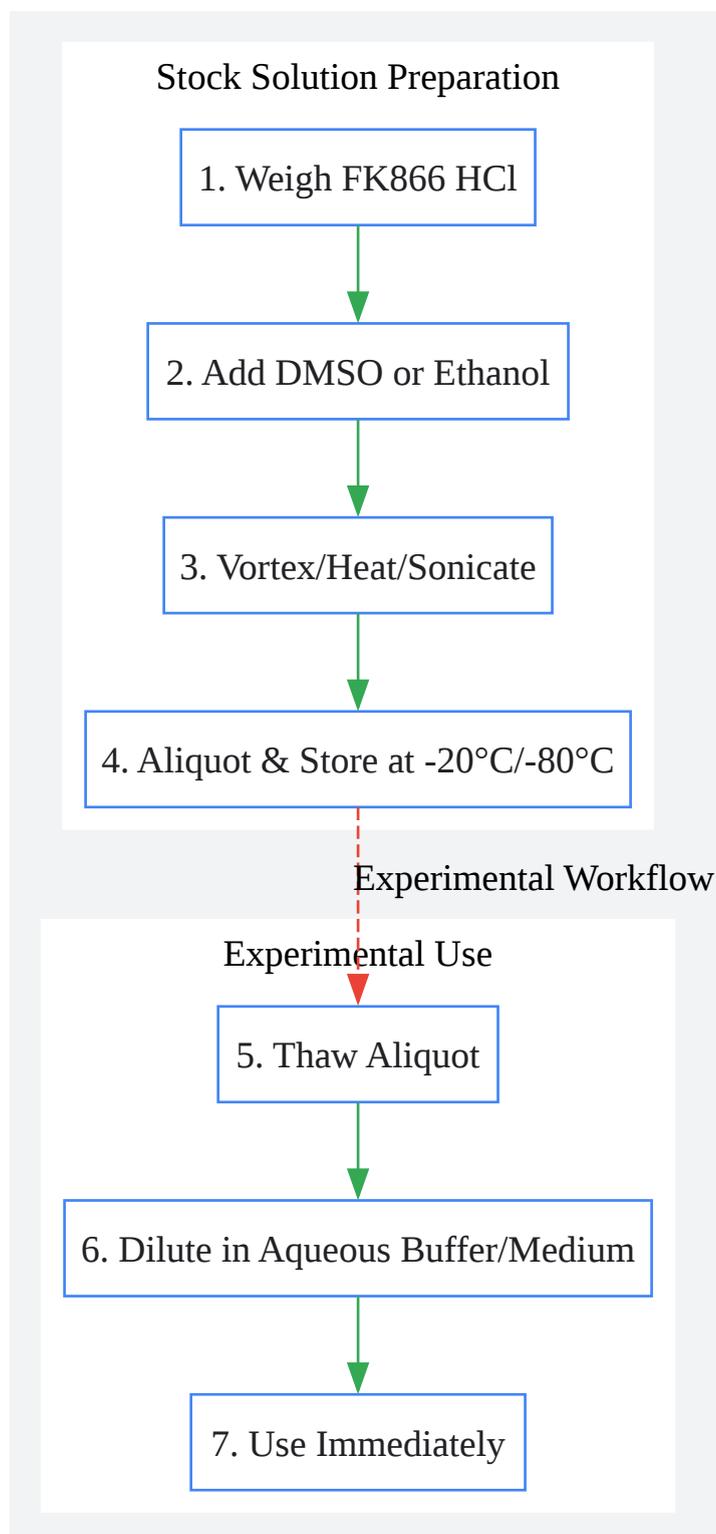
### Materials:

- FK866 hydrochloride powder
- Absolute ethanol (200 proof)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

### Procedure:

- Weigh the Compound: Accurately weigh the desired amount of FK866 hydrochloride powder.
- Dissolution: Add the appropriate volume of absolute ethanol to the vial.
- Vortexing: Vortex the solution thoroughly until the compound is completely dissolved. Given the higher reported solubility in ethanol, gentle warming is typically not required.<sup>[1]</sup>
- Storage: Aliquot and store the ethanolic stock solution at -20°C.

## Troubleshooting Guide



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Caption: Recommended workflow for preparing and using FK866 hydrochloride solutions.

## References

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